

A Researcher's Guide to Certified Reference Materials for 2-Carboxyphenol-d4

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Compound of Interest

Compound Name: 2-Carboxyphenol-d4

Cat. No.: B562736

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For researchers, scientists, and drug development professionals, the accuracy and reliability of analytical measurements are paramount. The use of certified reference materials (CRMs) is fundamental to ensuring the quality and validity of experimental data. This guide provides a comparative overview of commercially available CRMs for **2-Carboxyphenol-d4** (also known as Salicylic Acid-d4), a key internal standard for the quantitative analysis of salicylic acid.

Comparative Analysis of 2-Carboxyphenol-d4 CRMs

The selection of a suitable CRM is a critical step in the development of robust analytical methods. The following table summarizes the specifications of **2-Carboxyphenol-d4** CRMs from various reputable suppliers. This data is compiled from publicly available Certificates of Analysis and product information.

Supplier	Product Name	CAS Number	Purity	Isotopic Purity	Format	Storage Conditions
LGC Standards	Salicylic Acid-d4	78646-17-0	99.77% (HPLC)[1]	>95% by NMR[1]	Solid[1]	4°C[1]
Cayman Chemical	Salicylic Acid-d4	78646-17-0	≥99% deuterated forms (d1-d4)[2]	Not Specified	Crystalline Solid[2]	Not Specified
Sigma-Aldrich (Cerilliant)	Salicylic acid-d4	78646-17-0	Not Specified (provided as a certified solution)	Not Specified	100 µg/mL in acetonitrile[3]	-20°C[3]
Cambridge Isotope Laboratories	2-Hydroxybenzoic acid (salicylic acid) (3,4,5,6-D4)	78646-17-0	97%[4][5]	Not Specified	Not Specified	Room temperature, away from light and moisture[4]
ChemScene	2-Carboxyphenol-d4	78646-17-0	≥98%[6]	Not Specified	Solid	4°C, sealed storage, away from moisture[6]
MedChem Express	2-Carboxyphenol-d4	78646-17-0	Not Specified	Not Specified	Solid	-80°C (6 months) or -20°C (1 month)[7]

Experimental Protocol: Quantification of Salicylic Acid using 2-Carboxyphenol-d4 as an Internal Standard by LC-MS/MS

This section provides a detailed methodology for the determination of salicylic acid in a given matrix (e.g., animal feed, plasma) using a **2-Carboxyphenol-d4** CRM as an internal standard. This protocol is adapted from established analytical methods.[8]

1. Sample Preparation

- Weigh 2.5 g of the homogenized sample into a 50 mL polypropylene centrifuge tube.
- Add 25 mL of 0.1% hydrochloric acid in methanol.
- Vortex the sample to ensure thorough mixing.
- Place the sample in an ultrasonic bath for 15 minutes.
- Transfer the sample to a shaker and mix for 30 minutes at 200 rpm.
- Centrifuge the extract at 4,500 x g for 15 minutes at 20°C.
- Transfer 500 µL of the supernatant to a glass tube and evaporate to dryness under a gentle stream of nitrogen at 45°C.
- Reconstitute the dry residue with 500 µL of 50% acetonitrile.
- Transfer the reconstituted sample to a 1.5 mL microcentrifuge tube and centrifuge at 14,500 rpm for 15 minutes.
- Take 100 µL of the supernatant for analysis.

2. Calibration Curve and Quality Control Sample Preparation

- Prepare a stock solution of salicylic acid in a suitable solvent.
- Prepare a series of working standard solutions by serial dilution of the stock solution.

- To 100 μ L aliquots of the prepared sample extracts, add 10 μ L of the **2-Carboxyphenol-d4** internal standard solution (e.g., 0.5 μ g/mL).
- Fortify the extracts with appropriate volumes of the working standard solutions to create a matrix-matched calibration curve (e.g., 0, 0.05, 0.1, 0.25, 0.5, 1.0, and 2.0 mg/kg).
- Refill to a final volume of 500 μ L with 50% acetonitrile.

3. LC-MS/MS Analysis

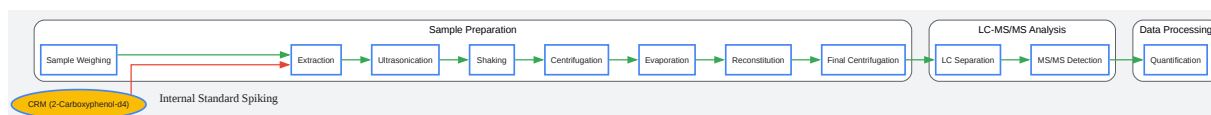
- Liquid Chromatography (LC) Conditions:
 - Column: A suitable reversed-phase column (e.g., C18).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: Acetonitrile.
 - Gradient: A gradient elution program should be optimized to ensure proper separation of salicylic acid and the internal standard. A typical gradient might run for 8 minutes.
 - Flow Rate: As per column manufacturer's recommendation.
 - Injection Volume: 10 μ L.
- Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Negative Electrospray Ionization (ESI-).
 - Detection: Multiple Reaction Monitoring (MRM) of the transitions for both salicylic acid and **2-Carboxyphenol-d4**. The specific precursor and product ions should be optimized for the instrument in use.

4. Data Analysis

- Quantify the salicylic acid in the samples using the standard addition approach with the prepared calibration curve. The use of an internal standard (**2-Carboxyphenol-d4**) helps to correct for matrix effects and variations in instrument response.

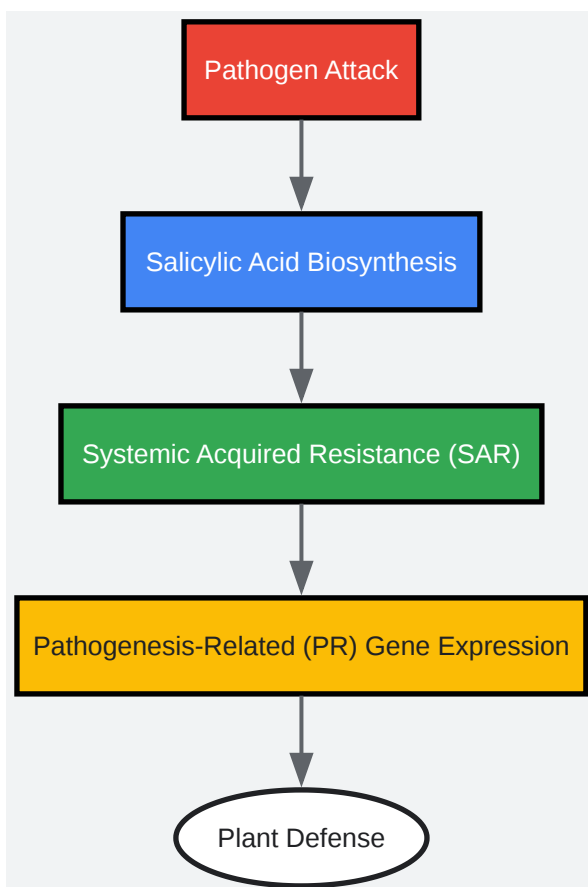
Experimental Workflow and Signaling Pathway Diagrams

To visually represent the processes involved, the following diagrams have been generated using Graphviz.



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Caption: Experimental workflow for the quantification of an analyte using an internal standard.



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Caption: Simplified signaling pathway of salicylic acid in plant defense.

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